

Corilagin: A Technical Overview of its Molecular Properties

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Compound of Interest

Compound Name: Corilagin

Cat. No.: B10799083

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This technical guide provides an in-depth look at the fundamental molecular characteristics of **corilagin**, a key ellagitannin found in various medicinal plants. The information presented is intended for researchers, scientists, and professionals in the field of drug development who are investigating the therapeutic potential of this compound.

Corilagin is a hydrolyzable tannin distinguished by a β -D-glucopyranose core. This central glucose unit is esterified with both galloyl and hexahydroxydiphenoyl (HHDP) groups, contributing to its complex structure and significant biological activities.

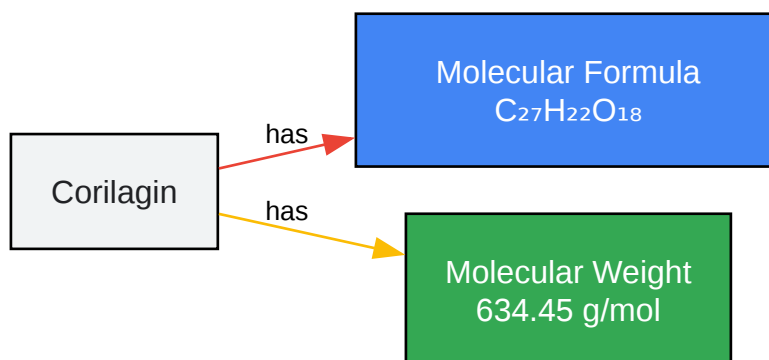
Core Molecular Data

The fundamental physicochemical properties of **corilagin** are summarized below. This data is critical for experimental design, dosage calculations, and analytical method development.

Property	Value
Molecular Formula	C ₂₇ H ₂₂ O ₁₈ [1][2]
Molecular Weight	634.45 g/mol [1][2][3]
CAS Number	23094-69-1[3]

Molecular Relationship Diagram

The following diagram illustrates the direct relationship between the compound and its core molecular identifiers.



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*Core molecular properties of **Corilagin**.*

Experimental Protocols

Detailed experimental protocols for the determination of molecular weight and formula, such as those utilizing mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy, are widely established.

Mass Spectrometry for Molecular Weight Determination:

High-resolution mass spectrometry (HRMS) is employed to accurately determine the molecular weight of **corilagin**.

- **Sample Preparation:** A dilute solution of **corilagin** is prepared in a suitable solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer and ionized using a soft ionization technique like Electrospray Ionization (ESI) to prevent fragmentation.
- **Mass Analysis:** The mass-to-charge ratio (m/z) of the molecular ions is measured by a high-resolution mass analyzer (e.g., Orbitrap or TOF).

- Data Interpretation: The molecular weight is calculated from the m/z value of the protonated or deprotonated molecule, confirming the value of 634.45 g/mol .[1][2][3]

NMR Spectroscopy for Structural Elucidation and Formula Confirmation:

^1H and ^{13}C NMR are used to confirm the chemical structure, which in turn validates the molecular formula.

- Sample Preparation: **Corilagin** is dissolved in a deuterated solvent, such as Deuterium Oxide (D_2O) or DMSO-d_6 .
- Data Acquisition: ^1H and ^{13}C NMR spectra are acquired on a high-field NMR spectrometer.
- Spectral Analysis: The chemical shifts, coupling constants, and integration of the peaks in the ^1H spectrum, along with the chemical shifts in the ^{13}C spectrum, are analyzed to identify the different protons and carbons in the molecule. This detailed structural information confirms the arrangement of atoms corresponding to the molecular formula $\text{C}_{27}\text{H}_{22}\text{O}_{18}$. [3]

This guide serves as a foundational resource for professionals engaged in the study of **corilagin**. The provided data and illustrative diagrams are intended to facilitate further research and development efforts.

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References

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